

# In-Depth Technical Guide to the Mass Spectrometry of 2,4-Difluorobenzamide

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## Compound of Interest

Compound Name: 2,4-Difluorobenzamide

Cat. No.: B1295065

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This technical guide provides a comprehensive overview of the mass spectrometry data for **2,4-Difluorobenzamide** (C<sub>7</sub>H<sub>5</sub>F<sub>2</sub>NO), a compound of interest in various chemical and pharmaceutical research fields. This document outlines its mass spectral characteristics, detailed experimental protocols for its analysis, and visual representations of its fragmentation pathway and a typical analytical workflow.

## Chemical and Physical Properties

**2,4-Difluorobenzamide** is a fluorinated aromatic amide with the following key properties:

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> NO[1][2]
Molecular Weight	157.12 g/mol [1]
Monoisotopic Mass	157.03392011 Da[1]
CAS Number	85118-02-1[2]
IUPAC Name	2,4-difluorobenzamide[1]

## Mass Spectrometry Data

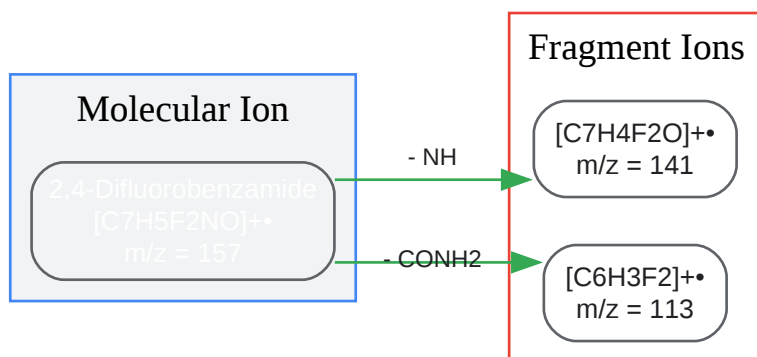
The mass spectrum of **2,4-Difluorobenzamide** is characterized by its molecular ion peak and several key fragment ions. The data presented below is primarily from Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization (EI).

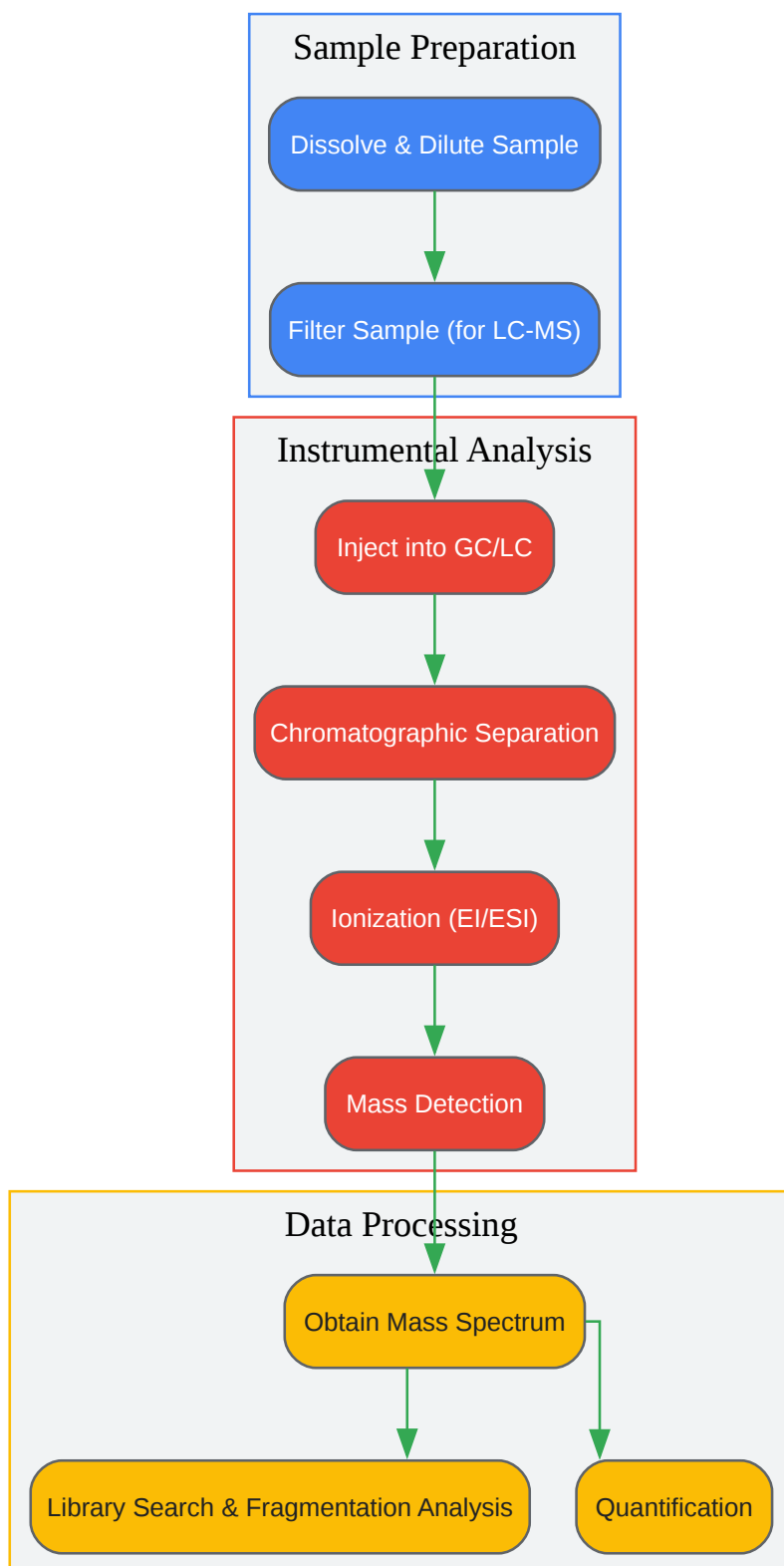
m/z	Interpretation	Relative Abundance
157	[M] <sup>+</sup> • (Molecular Ion)	High
141	[M-NH <sub>2</sub> ] <sup>+</sup> or [M-O] <sup>+</sup> •	Moderate
113	[M-CONH <sub>2</sub> ] <sup>+</sup>	High
95	[C <sub>6</sub> H <sub>4</sub> F] <sup>+</sup>	Moderate
75	[C <sub>6</sub> H <sub>3</sub> ] <sup>+</sup>	Low

Data sourced from NIST Mass Spectrometry Data Center and PubChem.[\[1\]](#)[\[2\]](#)

## Fragmentation Pathway

Under electron ionization, **2,4-Difluorobenzamide** undergoes fragmentation, leading to the formation of several characteristic ions. The proposed fragmentation pathway is illustrated below.





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## References

- 1. 2,4-Difluorobenzamide | C<sub>7</sub>H<sub>5</sub>F<sub>2</sub>NO | CID 123588 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4-Difluorobenzamide [webbook.nist.gov]
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